

ZL0590 stability and storage conditions for long-term experiments

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Compound of Interest

Compound Name: ZL0590

Cat. No.: B10830134

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Technical Support Center: ZL0590

This technical support center provides researchers, scientists, and drug development professionals with essential information on the stability and storage of **ZL0590** for long-term experiments. The following guides and frequently asked questions (FAQs) address specific issues that may be encountered.

Frequently Asked Questions (FAQs)

Q: What is **ZL0590**?

A: **ZL0590** is a potent and orally active selective inhibitor of the first bromodomain (BD1) of the Bromodomain-containing protein 4 (BRD4).[1][2] BRD4 is an epigenetic reader protein that plays a crucial role in regulating gene expression.[3] By selectively targeting the BD1 domain of BRD4, **ZL0590** exhibits significant anti-inflammatory activities, making it a valuable tool for research in inflammatory diseases.[1][3] It has been shown to block the BRD4/NF-κB signaling pathway.[4]

Q: What are the recommended storage conditions for **ZL0590**?

A: Proper storage of **ZL0590** is critical to maintain its stability and efficacy for long-term experiments. Recommendations vary slightly between suppliers, but the general consensus is to store it in a dry, dark environment at low temperatures.[5] For detailed conditions, refer to the summary table below.

Q: How should I prepare and store a stock solution of **ZL0590**?

A: **ZL0590** is soluble in DMSO, with concentrations up to 100 mg/mL (195.10 mM) being achievable.^{[1][6]} It is recommended to use newly opened, non-hygroscopic DMSO, as absorbed water can significantly impact solubility.^[6] Gentle warming and sonication can aid dissolution.^[7] Once prepared, stock solutions should be aliquoted to avoid repeated freeze-thaw cycles and stored at -20°C or -80°C for long-term stability.^[6]

Q: What is the known mechanism of action for **ZL0590**?

A: **ZL0590** functions by selectively inhibiting the BD1 bromodomain of BRD4.^[3] BRD4 is a key protein in the BET (Bromodomain and Extra-Terminal domain) family that binds to acetylated lysine residues on histones, thereby recruiting transcriptional machinery to specific genes.^[3] In inflammatory conditions, BRD4 is involved in the expression of pro-inflammatory genes. **ZL0590** binds to a unique site on BRD4 BD1, disrupting its interaction with acetylated histones and blocking the downstream signaling pathway, such as NF-κB, which leads to reduced expression of inflammatory cytokines and genes.^{[3][4]}

Data Presentation: Storage and Stability

The following tables summarize the recommended storage conditions for **ZL0590** in its solid form and as a stock solution.

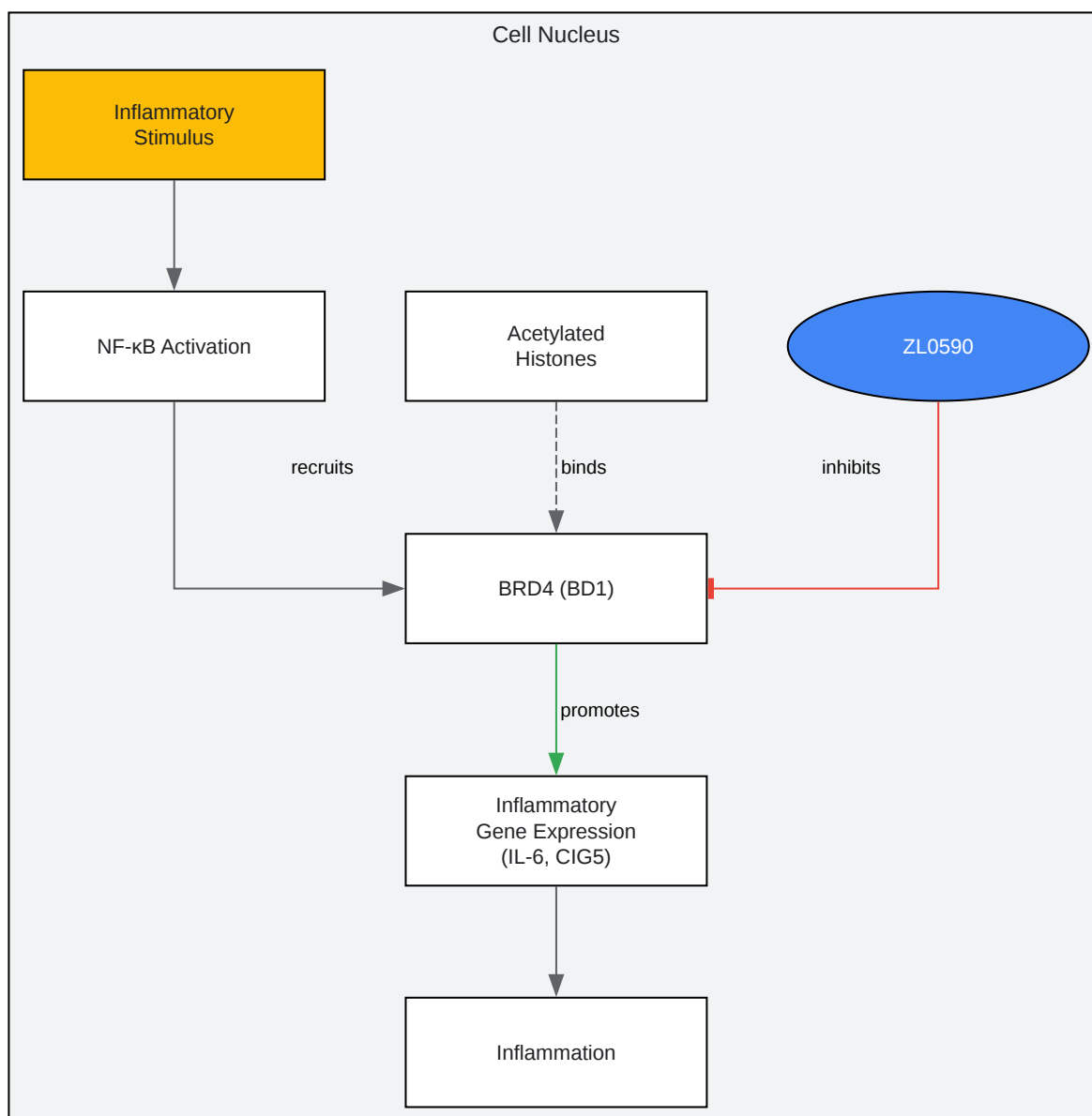
Table 1: Recommended Storage Conditions for **ZL0590** (Solid Powder)

| Temperature | Duration | Additional Conditions | Shelf Life |
|-------------|-----------------------------|-----------------------|---------------------------------------|
| -20°C | Long-term (months to years) | Dry, Dark | >2-3 years ^{[1][5]} |
| 4°C | Short-term (days to weeks) | Dry, Dark | Up to 2 years ^{[1][2]} |
| Ambient | Shipping / Short-term | Non-hazardous | Stable for a few weeks ^[5] |

Table 2: Recommended Storage Conditions for **ZL0590** (Stock Solutions)

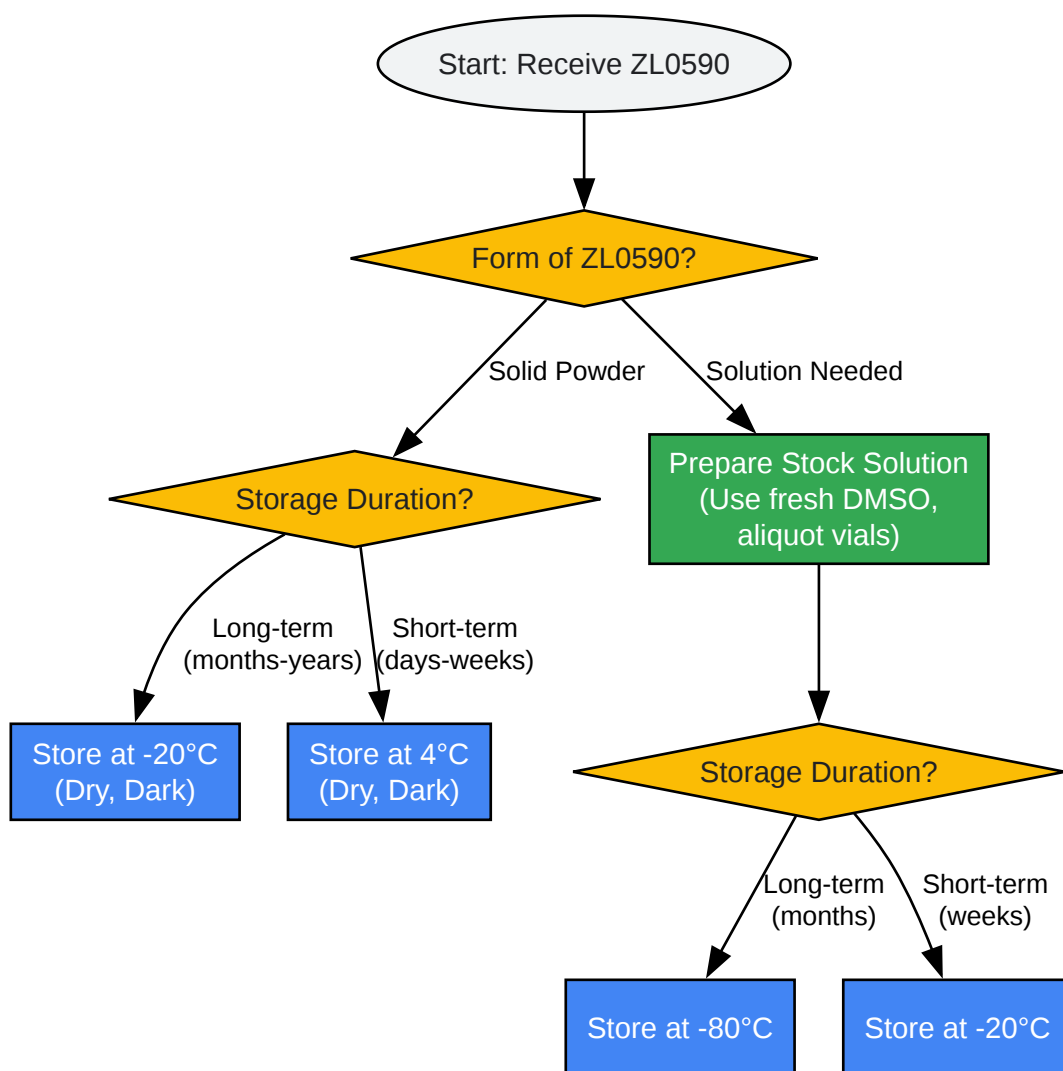
| Temperature | Duration | Recommended Solvent | Shelf Life |
|-------------|----------------------|---------------------|---------------------|
| -80°C | Long-term | DMSO | 6 months[1][2] |
| -20°C | Short to Medium-term | DMSO | 1 to 6 months[1][2] |
| 0 - 4°C | Short-term | DMSO | Days to weeks[5] |

Visualized Workflows and Pathways



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Caption: **ZL0590** mechanism of action inhibiting the BRD4/NF-κB pathway.



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Caption: Decision workflow for proper **ZL0590** storage conditions.

Experimental Protocols

Protocol: In Vivo Murine Model of Acute Airway Inflammation

This protocol is based on studies demonstrating the anti-inflammatory efficacy of **ZL0590**.^{[1][6]}

- Objective: To assess the ability of **ZL0590** to inhibit polyinosinic:polycytidylic acid (poly(I:C))-induced airway inflammation in a mouse model.
- Materials:

- **ZL0590** compound
- Vehicle for oral gavage (e.g., 0.5% methylcellulose)
- Poly(I:C) sodium salt
- Sterile, endotoxin-free saline
- C57BL/6J mice (male)[1]
- Oral gavage needles
- Equipment for bronchoalveolar lavage (BAL)
- Reagents for ELISA or qPCR analysis
- Methodology:
 - Animal Acclimation: Acclimate male C57BL/6J mice for at least one week under standard laboratory conditions.
 - **ZL0590** Preparation: Prepare a suspension of **ZL0590** in the chosen vehicle at a concentration suitable for delivering a 10 mg/kg dose.[1][6]
 - Dosing: Administer **ZL0590** (10 mg/kg) or vehicle control to the mice via oral gavage (p.o.).[1][6]
 - Inflammation Induction: 24 hours after **ZL0590** administration, induce airway inflammation by administering poly(I:C) to the mice (specific dose and route, e.g., intranasal, should be optimized based on laboratory standards).
 - Sample Collection: At a predetermined time point post-induction (e.g., 24-48 hours), euthanize the mice and perform a bronchoalveolar lavage (BAL) with sterile saline to collect airway fluid. Lung tissue may also be harvested.
- Endpoint Analysis:

- Cytokine Analysis: Analyze the BAL fluid for levels of key inflammatory cytokines such as IL-6, MCP-1, and RANTES using ELISA.[1]
- Gene Expression Analysis: Extract RNA from lung tissue homogenates and perform RT-qPCR to measure the expression of inflammatory genes like Il6, Kc, Isg54, and Cig5.[1]
- Histology: Optionally, perform histological analysis on lung tissue sections to assess immune cell infiltration.

Troubleshooting Guide

Q: My **ZL0590** powder is difficult to dissolve, even in DMSO. What can I do?

A: Solubility issues can arise from several factors. First, ensure you are using fresh, high-quality DMSO, as it is hygroscopic and absorbed water can reduce solubility.[6] If the compound still does not fully dissolve, gentle warming (do not overheat) or brief sonication can help facilitate the process.[7] Always visually inspect the solution for complete dissolution before use in experiments.

Q: I am observing a decline in the effectiveness of my **ZL0590** stock solution. What is the likely cause?

A: A loss of potency in a stock solution is often due to improper storage or handling. The most common causes are:

- Multiple Freeze-Thaw Cycles: Repeatedly freezing and thawing a stock solution can lead to degradation of the compound. To avoid this, it is highly recommended to aliquot the stock solution into single-use volumes immediately after preparation.[6]
- Improper Storage Temperature: For long-term storage (months), stock solutions should be kept at -80°C.[1][2] Storing at -20°C is suitable for shorter periods, but efficacy may decline faster.[1][2]
- Exposure to Light: **ZL0590** powder should be stored in the dark.[5] While in solution, minimize exposure to light by using amber vials.

Q: How stable is **ZL0590** during shipping and handling at room temperature?

A: **ZL0590** is considered stable enough for shipment at ambient temperatures.[5] It can withstand several weeks under these conditions without significant degradation, which covers the typical time required for shipping and customs clearance.[5] However, for long-term storage upon receipt, it is crucial to transfer it to the recommended refrigerated or frozen conditions immediately.

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